

# Personal protective equipment for handling 3-Undecenal, (3Z)-

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## Compound of Interest

Compound Name: 3-Undecenal, (3Z)-

Cat. No.: B15175596

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## Essential Safety and Handling Guide for 3-Undecenal, (3Z)-

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Undecenal, (3Z)-**. The following procedures are based on information available for undecenal isomers and should be regarded as a comprehensive guideline.

### Chemical Profile and Hazards

While specific data for **3-Undecenal, (3Z)-** is limited, information on related undecenal isomers indicates that this compound is a combustible liquid that can cause skin and eye irritation.<sup>[1]</sup> It may also lead to an allergic skin reaction.<sup>[2]</sup> Inhalation of vapors may cause respiratory irritation, drowsiness, and dizziness.<sup>[3]</sup>

### Quantitative Data Summary

The following table summarizes key quantitative data for undecenal isomers. This information should be used as a reference, as specific values for **3-Undecenal, (3Z)-** may vary.

Property	Value	Source
Molecular Weight	168.28 g/mol	[4][5]
Boiling Point	98-100 °C @ 3 mm Hg	[4][5]
Flash Point	199 °F (92.8 °C)	[5]
Density	0.84 g/mL at 25 °C	[4][5]

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **3-Undecenal, (3Z)-** to determine the appropriate level of PPE. The following recommendations are based on the known hazards of undecenal isomers.

### Levels of Protection

- Level D: For minimal risk of splash or aerosol generation, Level D protection may be sufficient. This includes a lab coat, safety glasses with side shields, and standard chemical-resistant gloves.[6]
- Level C: When there is a known inhalation hazard of low concentrations and a low risk of skin exposure, Level C protection is recommended. This includes a full-face or half-mask air-purifying respirator, chemical-resistant clothing, and inner and outer chemical-resistant gloves.[3][6]
- Level B: In situations with a high respiratory hazard but a lower risk of skin contact, Level B protection is necessary. This involves the use of a self-contained breathing apparatus (SCBA) and hooded chemical-resistant clothing.[2]
- Level A: For the highest level of protection against vapors, splashes, and direct contact, a fully encapsulating chemical-protective suit with a self-contained breathing apparatus (SCBA) is required.[1]

### Specific PPE Recommendations

PPE Category	Recommendation	Details
Eye and Face Protection	Chemical safety goggles or a face shield.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber), lab coat, and closed-toe shoes.	Inspect gloves for any signs of degradation before use. Remove contaminated clothing promptly.[7]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or for spill response, use a NIOSH-approved respirator with an organic vapor cartridge.	For major spills, a self-contained breathing apparatus (SCBA) is recommended.[2]

## Operational and Disposal Plans

### Handling and Storage

- Ventilation: Handle **3-Undecenal, (3Z)-** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.[3]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid.[1][8]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.[7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][9]  
Refrigeration may be required.[7]

### First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[1]

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If skin irritation or a rash occurs, seek medical advice.[2][9]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[8]

### Spill and Leak Procedures

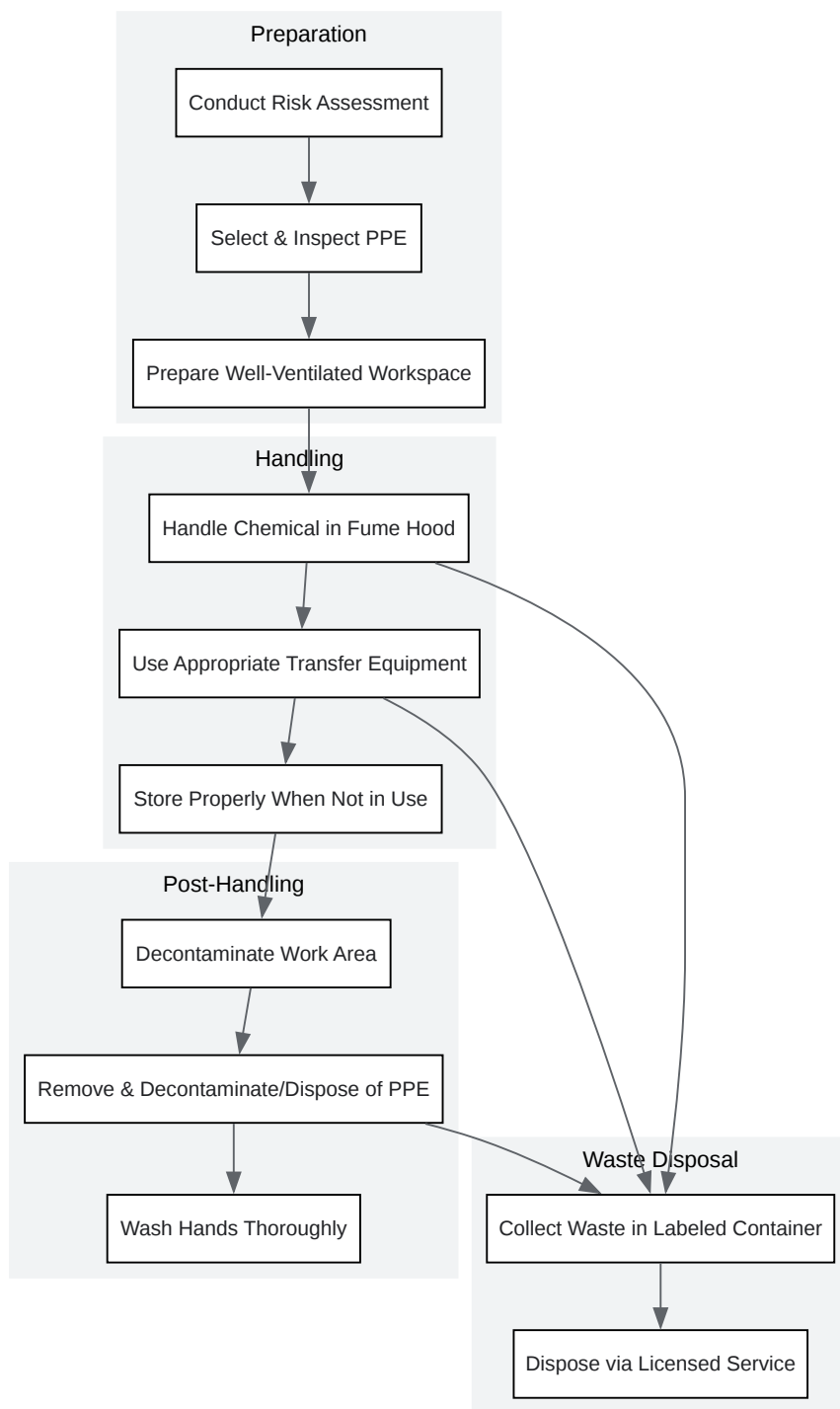
- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.[3]
- Collect: Carefully collect the absorbed material into a sealed, labeled container for disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent.

### Disposal Plan

Dispose of **3-Undecenal, (3Z)-** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to ensure proper disposal. Do not allow the chemical to enter drains or waterways.[2]

## Experimental Workflow

## Safe Handling Workflow for 3-Undecenal, (3Z)-

[Click to download full resolution via product page](#)Caption: Workflow for handling **3-Undecenal, (3Z)-** safely.

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